

Application Notes and Protocols for Acetamide, 2-cyano-2-nitro-

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Compound of Interest

Compound Name: Acetamide, 2-cyano-2-nitro-

Cat. No.: B15350883

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Disclaimer: No specific safety and handling data for "**Acetamide, 2-cyano-2-nitro-**" has been found in publicly available resources. The following application notes and protocols are based on general principles of laboratory safety and data extrapolated from structurally related compounds. These guidelines should be used as a starting point, and a thorough risk assessment should be conducted by qualified personnel before handling this compound.

Hazard Identification and Classification

Due to the presence of cyano and nitro functional groups, "**Acetamide, 2-cyano-2-nitro-**" should be treated as a potentially hazardous substance. Based on data for analogous compounds, the primary hazards are anticipated to be:

- Acute Toxicity (Oral, Dermal, Inhalation): Many organic nitriles and nitro compounds are toxic if ingested, absorbed through the skin, or inhaled.
- Skin Irritation/Corrosion: May cause skin irritation upon contact.
- Eye Irritation/Damage: May cause serious eye irritation or damage.
- Respiratory Irritation: May cause respiratory irritation if inhaled as a dust or vapor.
- Combustibility: May be a combustible solid, with the potential for dust explosion.

Physical and Chemical Properties (Reference Data from Related Compounds)

The following table summarizes the physical and chemical properties of structurally similar compounds. This data is for reference only and may not be representative of "Acetamide, 2-cyano-2-nitro-".

Property	2-cyano-N-(4-nitrophenyl)acetamide	N-(2-nitrophenyl)acetamide	2-Cyanoacetamide
Appearance	Yellow crystalline solid[1]	Light green solid[2]	White crystalline solid
Melting Point	160-162 °C[1]	94 °C	119-121 °C[3]
Solubility	Insoluble in water; soluble in ethanol, DMF, dichloromethane[1]	Water soluble[2]	Soluble in water
Molecular Formula	C ₉ H ₇ N ₃ O ₃ [1][4]	C ₈ H ₈ N ₂ O ₃	C ₃ H ₄ N ₂ O[3][5]
Molecular Weight	205.17 g/mol [4]	180.16 g/mol	84.08 g/mol [3]

Handling and Storage

3.1 Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound. This includes, but is not limited to:

- Eye Protection: Chemical safety goggles or a face shield.[2][6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[2][7]
- Skin and Body Protection: A lab coat or chemical-resistant apron.[2][6]

- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.[\[6\]](#)

3.2 Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[6\]](#)[\[7\]](#)
- Eyewash stations and safety showers must be readily accessible.[\[6\]](#)

3.3 Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[7\]](#)
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[8\]](#)

Experimental Protocols

4.1 General Weighing and Handling of a Potentially Hazardous Solid

- Preparation:
 - Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
 - Don the appropriate PPE as described in Section 3.1.
 - Place a weigh boat on an analytical balance within the fume hood.
- Weighing:
 - Carefully transfer the desired amount of "**Acetamide, 2-cyano-2-nitro-**" from the stock container to the weigh boat using a clean spatula.
 - Avoid generating dust. If dust is observed, pause and allow it to settle before proceeding.
 - Close the stock container tightly immediately after use.

- Transfer:
 - Carefully transfer the weighed solid to the reaction vessel. A powder funnel may be used to minimize spillage.
- Decontamination:
 - Wipe down the spatula, weigh boat, and any other contaminated surfaces with a suitable solvent (e.g., 70% ethanol) and dispose of the waste in a designated hazardous waste container.
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly with soap and water.

First Aid Measures

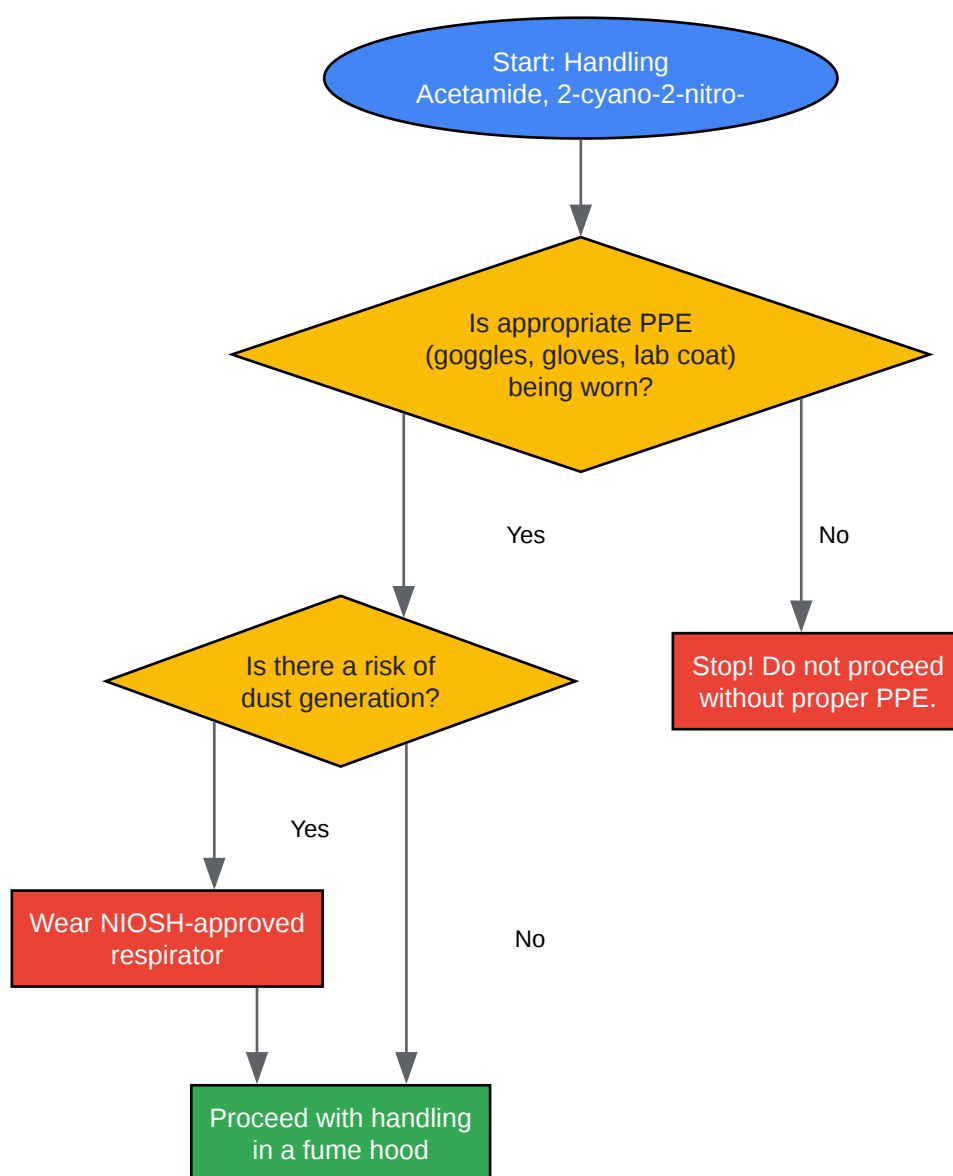
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)[\[9\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[\[2\]](#)[\[9\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.[\[2\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[9\]](#)

Accidental Release Measures

- Spill Response:
 - Evacuate the area.
 - Wear appropriate PPE, including respiratory protection.

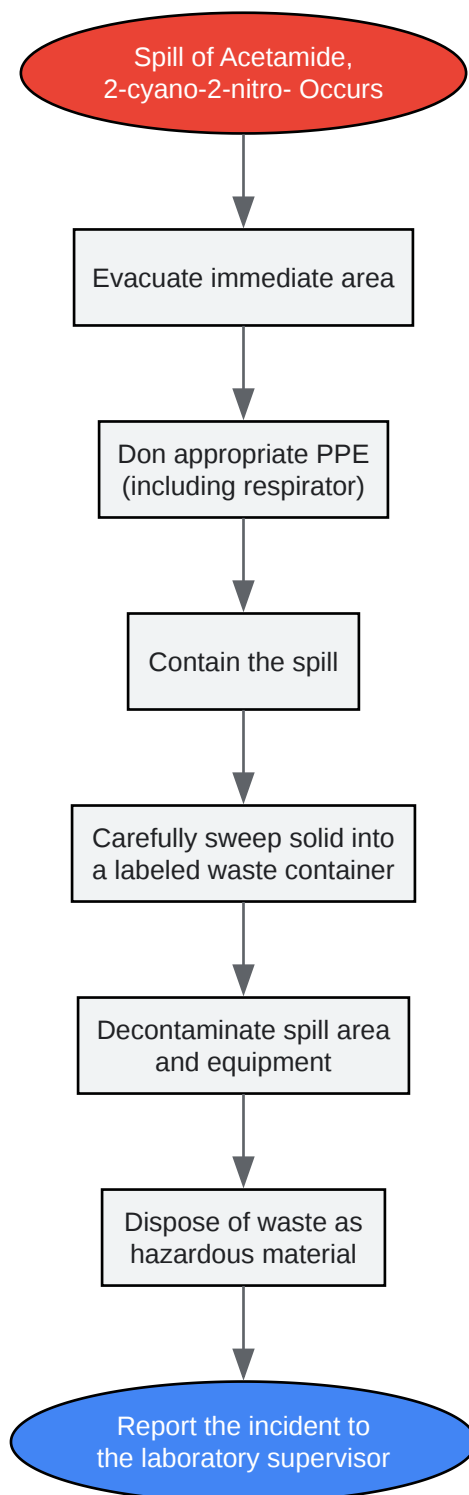
- Carefully sweep up the spilled solid, avoiding dust generation, and place it in a sealed container for disposal.[8][10]
- Clean the spill area with a suitable solvent and decontaminate all equipment used in the cleanup.
- Dispose of all contaminated materials as hazardous waste.

Diagrams



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Caption: Personal Protective Equipment (PPE) decision workflow.



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Caption: Chemical spill response workflow.

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